

# Application Notes and Protocols for Diamthazole Stock Solution Preparation

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## Compound of Interest

Compound Name: *Diamthazole*

Cat. No.: *B1206777*

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## Introduction

**Diamthazole**, also known as Dimazole, is a synthetic antifungal agent belonging to the benzothiazole class of compounds.<sup>[1][2][3][4]</sup> It is utilized in research for investigating fungal infections.<sup>[1][2]</sup> Proper preparation of stock solutions is critical for obtaining reliable and reproducible results in various assays. These application notes provide detailed protocols for the preparation, storage, and handling of **Diamthazole** stock solutions for both in vitro and in vivo studies.

## Data Presentation

A summary of the key quantitative data for **Diamthazole** and its hydrochloride salt is presented in the table below for easy reference and comparison.

Property	Diamthazole	Diamthazole Hydrochloride	Diamthazole Dihydrochloride
Synonyms	Dimazole, Asterol[3][5]	Dimazole hydrochloride[1]	Dimazole dihydrochloride, Asterol Dihydrochloride[6]
CAS Number	95-27-2[2][3]	17140-69-1[1]	136-96-9[6]
Molecular Formula	C15H23N3OS[2][3]	C15H24ClN3OS[7]	C15H25Cl2N3OS[6]
Molecular Weight	293.43 g/mol [2]	329.89 g/mol	366.35 g/mol [6]
Appearance	White to yellow solid powder[2]	-	Crystals[6]
Solubility	DMSO: 100 mg/mL (303.13 mM) with ultrasonic and warming[1][7]	Water, Methanol, Ethanol: Freely soluble[6]	
Storage (Powder)	-20°C for 3 years[2]	-	-
Storage (Solvent)	-80°C for 6 months; -20°C for 1 month[1][2]	-80°C for 6 months; -20°C for 1 month[1]	-

## Experimental Protocols

### Protocol 1: Preparation of High-Concentration Diamthazole Stock Solution for In Vitro Assays

This protocol describes the preparation of a 100 mg/mL stock solution of **Diamthazole** in Dimethyl Sulfoxide (DMSO).

Materials:

- **Diamthazole** powder
- Anhydrous or newly opened DMSO

- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or heat block
- Ultrasonic bath

#### Procedure:

- Weighing: Accurately weigh the desired amount of **Diamthazole** powder in a sterile container.
- Solvent Addition: Add the appropriate volume of DMSO to achieve a final concentration of 100 mg/mL. For example, to prepare 1 mL of stock solution, add 1 mL of DMSO to 100 mg of **Diamthazole**.
- Dissolution:
  - Vortex the mixture thoroughly.
  - To aid dissolution, warming and sonication are recommended.<sup>[1][7]</sup> Heat the solution to 160°C.<sup>[1][7]</sup>
  - Use an ultrasonic bath to facilitate complete dissolution.<sup>[1]</sup> Ensure the solution is clear and free of any precipitate.
- Aliquoting and Storage:
  - Once completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles that can lead to product inactivation.<sup>[1]</sup>
  - Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.<sup>[1][2]</sup> Ensure the tubes are sealed tightly to prevent moisture absorption.<sup>[1]</sup>

## Protocol 2: Preparation of Diamthazole Working Solution for In Vivo Assays

This protocol provides a method for preparing a 2.5 mg/mL working solution of **Diamthazole** suitable for in vivo experiments.<sup>[1]</sup>

Materials:

- **Diamthazole** stock solution in DMSO (e.g., 25 mg/mL)
- PEG300 (Polyethylene glycol 300)
- Tween-80
- Saline (0.9% NaCl in ddH<sub>2</sub>O)
- Sterile tubes
- Vortex mixer
- Ultrasonic bath

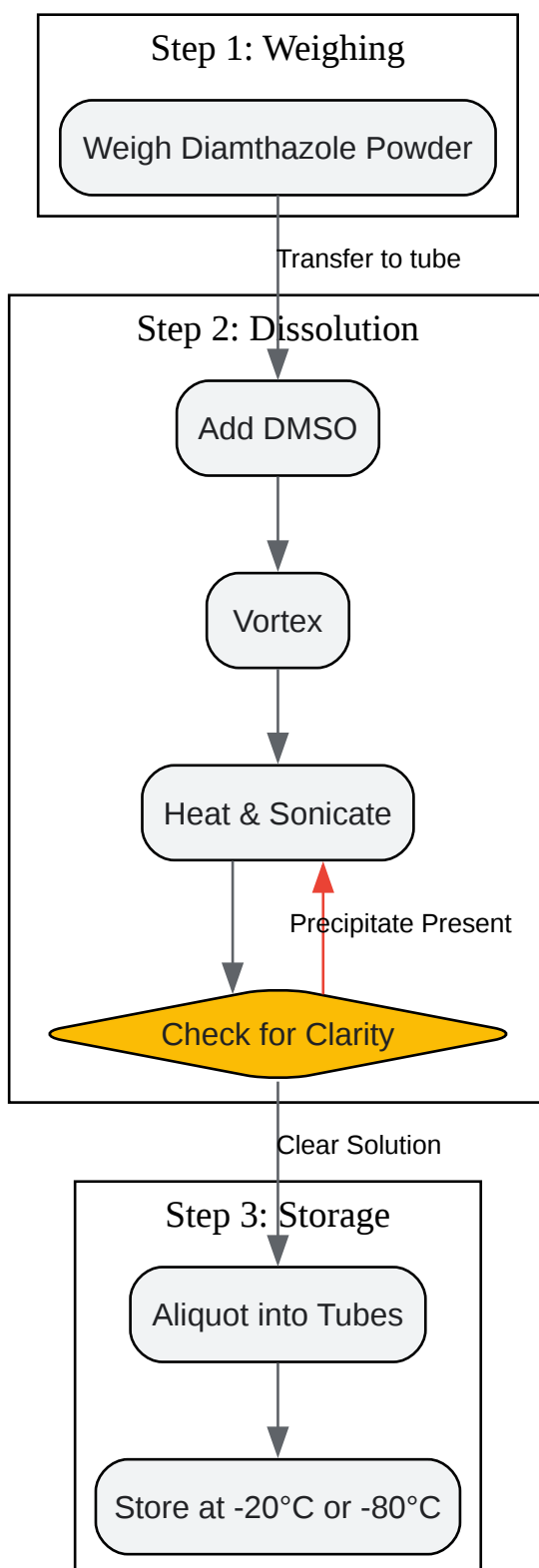
Procedure:

- Prepare a 25 mg/mL DMSO Stock: Following Protocol 1, prepare a stock solution of **Diamthazole** in DMSO at a concentration of 25 mg/mL.
- Formulation (for 1 mL working solution):
  - In a sterile tube, add 100 µL of the 25 mg/mL **Diamthazole** DMSO stock solution.
  - Add 400 µL of PEG300 and mix thoroughly by vortexing.
  - Add 50 µL of Tween-80 and mix again until the solution is homogeneous.
  - Add 450 µL of Saline to bring the final volume to 1 mL. Mix well.
- Final Concentration: This procedure yields a 2.5 mg/mL clear solution of **Diamthazole**.<sup>[1]</sup>

- Sonication: If any precipitation or phase separation occurs, use an ultrasonic bath to aid dissolution.[\[1\]](#)
- Usage: It is recommended to prepare this working solution fresh on the day of use for in vivo experiments.[\[1\]](#)

## Visualizations

### Experimental Workflow for Stock Solution Preparation

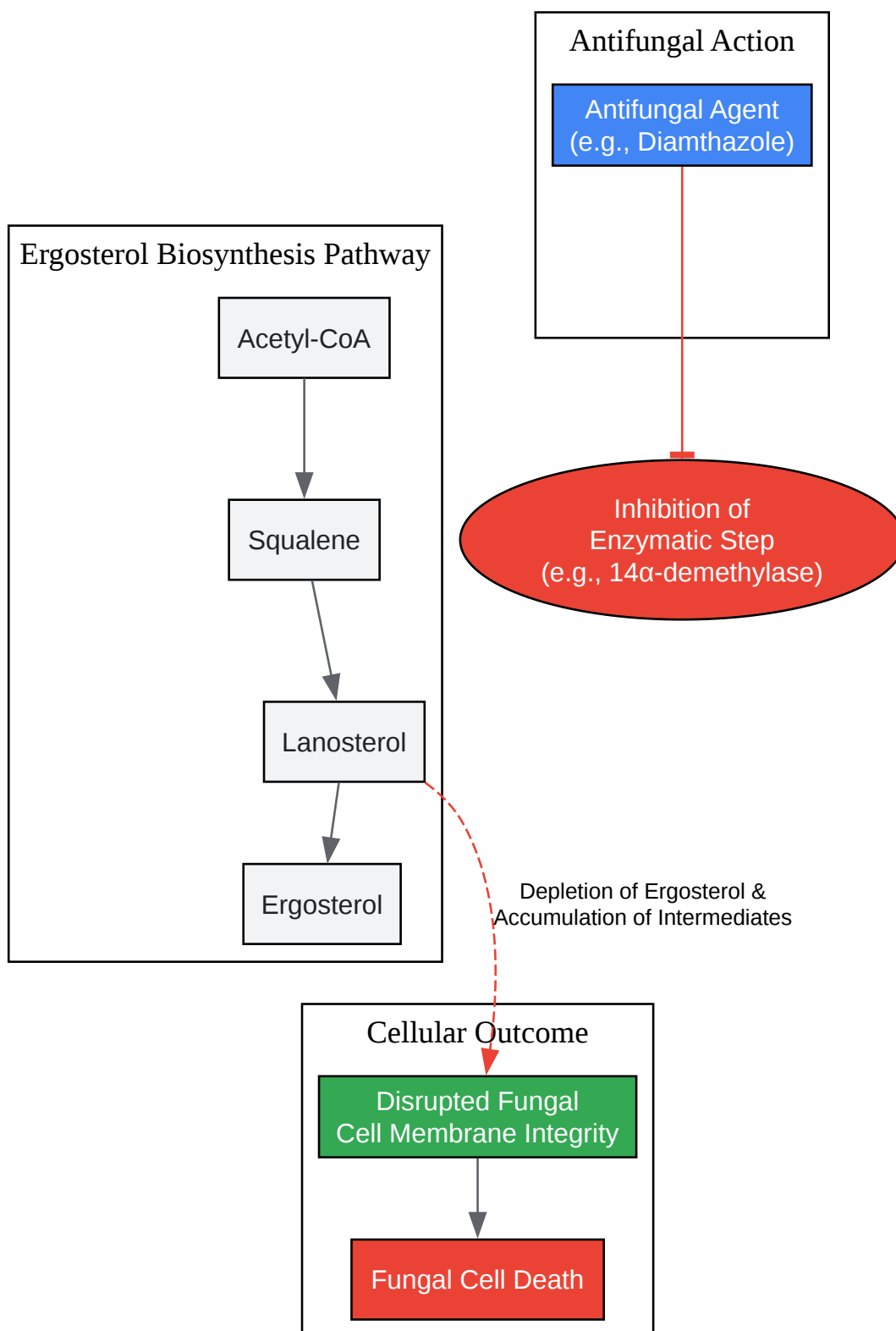


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Caption: Workflow for preparing **Diamthazole** stock solution.

## General Antifungal Mechanism: Ergosterol Biosynthesis Inhibition

Disclaimer: The specific molecular target of **Diamthazole** within the ergosterol biosynthesis pathway is not definitively established in the provided search results. The following diagram illustrates a general and common mechanism of action for many synthetic antifungal agents.



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Caption: Inhibition of ergosterol biosynthesis, a common antifungal mechanism.



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